

In-Depth Technical Guide to Titanium(IV) Isopropoxide (CAS 546-68-9)

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Compound of Interest

Compound Name: *Titanium(IV) isopropoxide*

Cat. No.: *B8814885*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Titanium(IV) isopropoxide** (TTIP), a versatile organometallic compound with significant applications in organic synthesis and materials science. This document details its chemical and physical properties, key applications with experimental protocols, and safety information.

Core Properties of Titanium(IV) Isopropoxide

Titanium(IV) isopropoxide is a colorless to pale-yellow liquid that is highly reactive, particularly with moisture. Its fundamental physicochemical properties are summarized in the table below, providing essential data for handling, storage, and experimental design.

Property	Value
CAS Number	546-68-9
Molecular Formula	C ₁₂ H ₂₈ O ₄ Ti
Molar Mass	284.22 g/mol
Appearance	Colorless to pale-yellow liquid
Density	0.96 g/cm ³
Melting Point	17 °C (63 °F; 290 K)
Boiling Point	232 °C (450 °F; 505 K)
Solubility	Soluble in ethanol, ether, benzene, chloroform. Reacts with water.[1]
Refractive Index (n _D)	1.46

Applications in Synthesis and Materials Science

Titanium(IV) isopropoxide is a cornerstone reagent in both academic research and industrial processes due to its utility as a catalyst and a precursor for titanium-based materials.

Catalyst in Organic Synthesis

TTIP is a key component in several name reactions, valued for its ability to catalyze the formation of carbon-carbon and carbon-oxygen bonds with high stereoselectivity.

- **Sharpless Asymmetric Epoxidation:** This reaction is a powerful method for the enantioselective synthesis of 2,3-epoxyalcohols from primary and secondary allylic alcohols. [1] The catalyst is formed in situ from **titanium(IV) isopropoxide** and a chiral diethyl tartrate (DET) ligand, with tert-butyl hydroperoxide (TBHP) as the oxidant.[1]
- **Kulinkovich Reaction:** This reaction enables the synthesis of cyclopropanols from esters using Grignard reagents in the presence of a catalytic amount of TTIP.[2] The process involves the formation of a titanacyclopropane intermediate.[2]

Precursor in Materials Science

The high reactivity of TTIP with water makes it an ideal precursor for the synthesis of titanium dioxide (TiO₂) nanomaterials through the sol-gel process.[1] This method allows for precise control over the size, shape, and crystallinity of the resulting nanoparticles, which have applications in photovoltaics, photocatalysis, and coatings.[3] TTIP is also used in the preparation of other advanced materials, such as barium-strontium-titanate thin films and porous titanosilicates for ion-exchange applications.

Experimental Protocols

The following are generalized protocols for key reactions involving **Titanium(IV) isopropoxide**. Caution: These reactions are sensitive to moisture and air and should be performed under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents.

Protocol 1: Sharpless Asymmetric Epoxidation of an Allylic Alcohol

This protocol provides a general procedure for the catalytic asymmetric epoxidation.

Materials:

- Allylic alcohol
- **Titanium(IV) isopropoxide** (Ti(OiPr)₄)
- Diethyl L-(+)-tartrate ((+)-DET) or Diethyl D-(-)-tartrate ((-)-DET)
- Anhydrous tert-butyl hydroperoxide (TBHP) in toluene
- Anhydrous dichloromethane (CH₂Cl₂)
- Powdered, activated 4Å molecular sieves

Procedure:

- To a flame-dried, three-necked round-bottom flask under an inert atmosphere, add the powdered 4Å molecular sieves.
- Add anhydrous dichloromethane and cool the suspension to -20 °C.

- To the stirred suspension, add **titanium(IV) isopropoxide** (5-10 mol%) via syringe, followed by the chiral diethyl tartrate (6-12 mol%).
- Stir the mixture at -20 °C for 30 minutes to pre-form the catalyst complex.
- Add the allylic alcohol (1 equivalent) to the catalyst mixture.
- Slowly add the anhydrous TBHP solution (1.5-2.0 equivalents) dropwise, maintaining the internal temperature at -20 °C.
- Monitor the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 1-5 hours.[1]
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium sulfite.
- Allow the mixture to warm to room temperature and stir for at least 1 hour.
- The product can be isolated and purified using standard extraction and chromatography techniques.

Protocol 2: Sol-Gel Synthesis of TiO₂ Nanoparticles

This protocol describes a typical sol-gel process for preparing titanium dioxide nanoparticles.

Materials:

- **Titanium(IV) isopropoxide** (TTIP)
- Absolute ethanol
- Nitric acid
- Deionized water

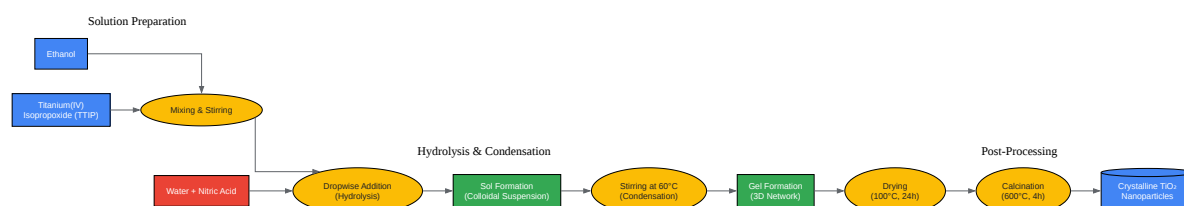
Procedure:

- Add 10 mL of **Titanium(IV) isopropoxide** to 30 mL of absolute ethanol and stir for 60 minutes.[4]

- In a separate beaker, add 3 mL of nitric acid to 150 mL of deionized water to create the hydrolysis catalyst solution.[4]
- Inject the aqueous acid solution dropwise into the TTIP/ethanol mixture under vigorous stirring. This addition should take at least 4 hours.[4]
- Continue stirring the mixture for approximately 2 hours at 60 °C until a viscous, opaque suspension (the sol-gel) is formed.[4]
- Heat the obtained gel at 100 °C for 24 hours to evaporate the solvents.[4]
- Calcine the resulting solid at 600 °C for 4 hours to obtain crystalline TiO₂ nanoparticles.[4]

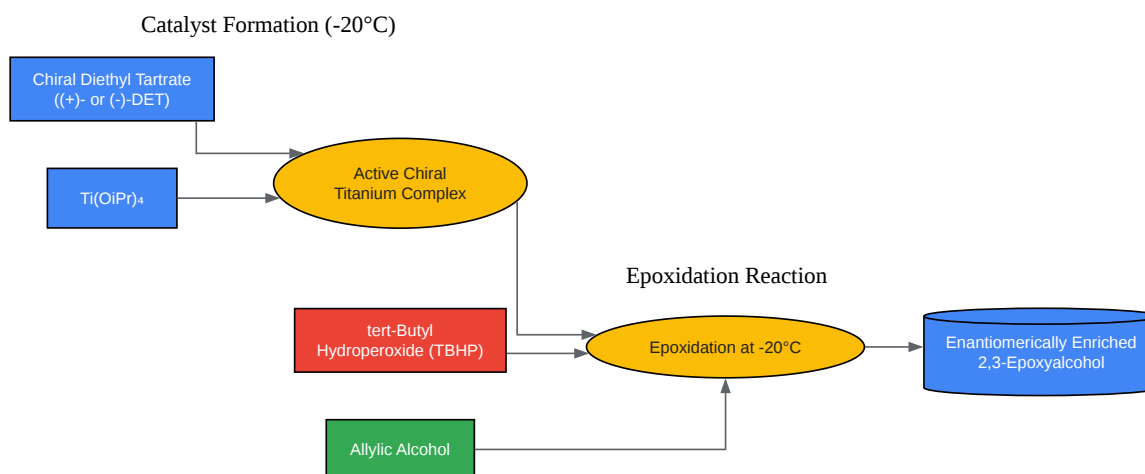
Visualizations of Chemical Processes

The following diagrams illustrate key experimental workflows and reaction pathways involving **Titanium(IV) isopropoxide**.



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Caption: Workflow for the sol-gel synthesis of TiO₂ nanoparticles using TTIP.



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Caption: Logical workflow of the Sharpless Asymmetric Epoxidation.

Safety and Handling

Titanium(IV) isopropoxide is a flammable liquid and vapor. It is also highly sensitive to moisture and will react with water in the air, producing isopropanol and titanium dioxide. Therefore, it should be stored in a cool, dry, well-ventilated area in tightly sealed containers under an inert atmosphere. When handling, appropriate personal protective equipment, including safety glasses, chemical-resistant gloves, and a lab coat, should be worn. All transfers and reactions should be carried out in a fume hood.

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